

Essential Safety and Disposal Procedures for GSK2200150A

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Compound of Interest

Compound Name: GSK2200150A

Cat. No.: B607781

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Researchers and laboratory professionals handling **GSK2200150A**, an anti-tuberculosis agent, must adhere to stringent safety and disposal protocols to ensure a secure laboratory environment and regulatory compliance.^{[1][2]} While specific disposal instructions for **GSK2200150A** are not detailed in publicly available safety data sheets, established guidelines for the disposal of chemical and hazardous waste provide a necessary framework. All chemical waste must be managed in accordance with federal, state, and local regulations.^[3]

Handling and Storage

Proper handling and storage are critical first steps in the safe management of **GSK2200150A**. Before disposal, ensure the compound is stored under the recommended conditions to maintain its stability.

| Parameter | Condition | Duration |
|-----------------------|-------------------|--------------------------|
| Storage (Lyophilized) | -20°C, desiccated | 36 months ^[1] |
| Storage (in Solution) | -20°C | 1 month ^[1] |

When handling the solid compound, use personal protective equipment (PPE) such as a lab coat, nitrile gloves, and safety eyewear to avoid contact.^[4] Ensure adequate ventilation to prevent inhalation of any dust particles.^[5]

Disposal of Unused GSK2200150A and Contaminated Materials

Unused **GSK2200150A** and any materials that have come into contact with it, such as pipette tips, gloves, and empty containers, should be treated as hazardous waste.[\[6\]](#) Under no circumstances should chemical waste be disposed of down the drain.[\[6\]](#)

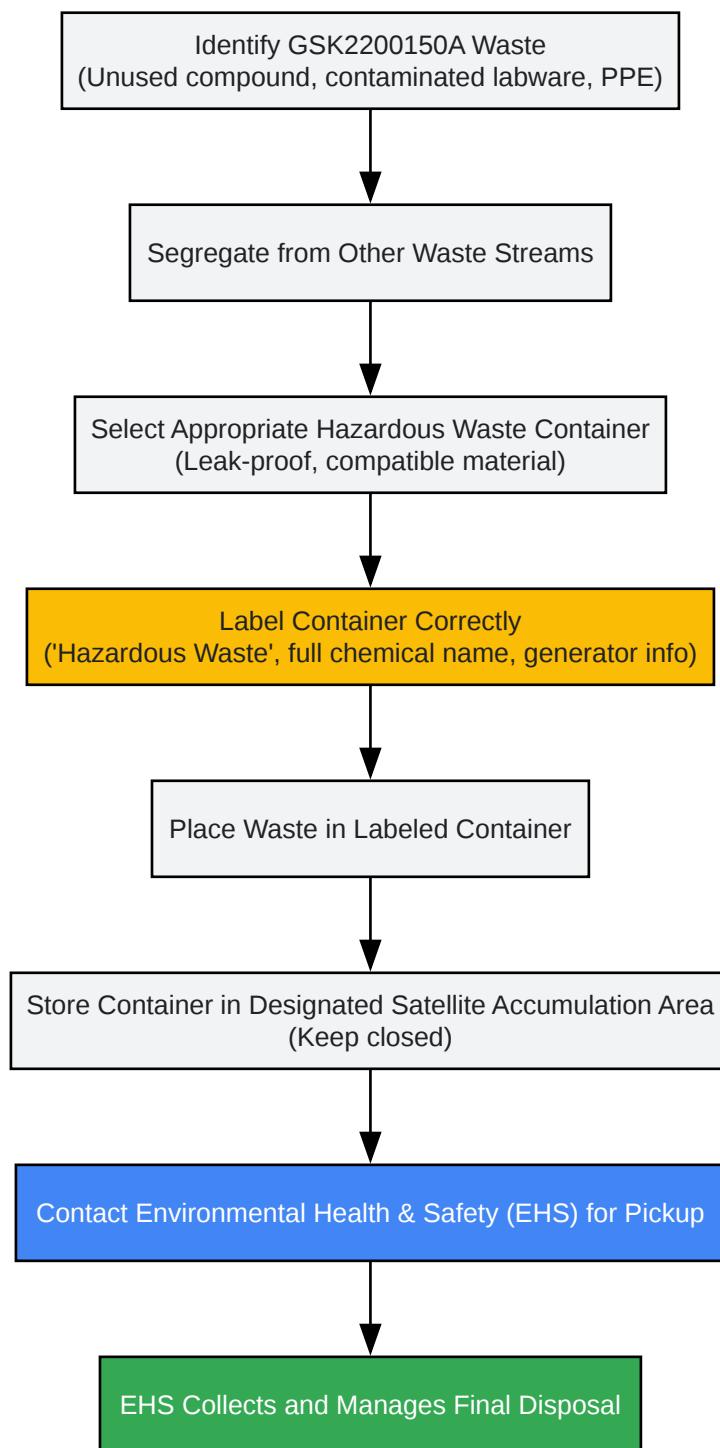
Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
 - Identify all waste materials contaminated with **GSK2200150A**.
 - Segregate this waste from other laboratory trash and incompatible chemical wastes to prevent accidental reactions.[\[6\]](#)[\[7\]](#)
- Containerization:
 - Use a suitable, leak-proof container clearly labeled with the words "Hazardous Waste."[\[6\]](#)
 - The container must be compatible with the chemical properties of **GSK2200150A**.
 - Ensure the container is kept closed except when adding waste.[\[6\]](#)[\[7\]](#)
 - The label must include the full chemical name, "**GSK2200150A**," and the name of the lab or generator. Chemical abbreviations are not acceptable.[\[6\]](#)
- Disposal of Empty Containers:
 - Empty containers that held **GSK2200150A** should be triple-rinsed with an appropriate solvent capable of removing the chemical.[\[6\]](#)
 - The rinsate must be collected and treated as hazardous waste.[\[6\]](#)
 - After triple-rinsing, the container can be disposed of in the regular trash or recycled, depending on institutional policies.[\[6\]](#)
- Disposal of Contaminated Labware:

- Glassware and other labware contaminated with **GSK2200150A** must be decontaminated or disposed of as hazardous waste.[6]
- If decontamination is not feasible, package the contaminated items in a designated hazardous waste container.[6]
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[6][7]
 - Follow all institutional procedures for waste pickup and documentation.

Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **GSK2200150A** waste.



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GSK2200150A Waste Disposal Workflow

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